

Application Notes and Protocols for Tetraphenyldibenzoperiflanthene as a Red Emitter in OLEDs

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Compound of Interest

Compound Name: Tetraphenyldibenzoperiflanthene

Cat. No.: B168462

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Introduction

Tetraphenyldibenzoperiflanthene (DBP), with the chemical name 5,10,15,20-tetraphenylbisbenz[1][2]indeno[1,2,3-cd:1',2',3'-lm]perylene, is a high-performance organic semiconductor material that has garnered significant interest as a red fluorescent emitter in Organic Light-Emitting Diodes (OLEDs). Its rigid, planar molecular structure and extended π -conjugation contribute to its excellent photophysical properties, including high photoluminescence quantum yield and exceptional color purity. These characteristics make DBP a compelling candidate for use in vibrant and efficient red OLEDs for display and lighting applications.

This document provides detailed application notes and experimental protocols for the utilization of DBP as a red emitter in OLEDs. It covers the synthesis of DBP, fabrication of OLED devices, and characterization methods, supported by performance data from the literature.

Data Presentation

The performance of OLEDs incorporating DBP as a red emitter is summarized in the tables below. The data highlights the influence of different device architectures and materials on key performance metrics.

Table 1: Performance of DBP-based Red OLEDs with an Alq3 Electron Transport Layer

Device Component	Material	Thickness (nm)
Anode	ITO	---
Hole Injection Layer (HIL)	CFx	---
Hole Transport Layer (HTL)	NPB	60
Emitting Layer (EML)	DBP doped in Rubrene	30
Electron Transport Layer (ETL)	Alq3	30
Electron Injection Layer (EIL)	LiF	1
Cathode	Al	100
Performance Metrics		
Driving Voltage @ 20 mA/cm ²	4.9 V	
Current Efficiency @ 20 mA/cm ²	3.2 cd/A	
Power Efficiency @ 20 mA/cm ²	2.0 lm/W	
CIE Coordinates (x, y)	(0.66, 0.34)	

Table 2: Performance of DBP-based Red OLEDs with an Improved Electron Transport Layer (DBzA)

Device Component	Material	Thickness (nm)
Anode	ITO	---
Hole Injection Layer (HIL)	CFx	---
Hole Transport Layer (HTL)	NPB	60
Emitting Layer (EML)	DBP doped in Rubrene	30
Electron Transport Layer (ETL)	DBzA	30
Electron Injection Layer (EIL)	LiF	1
Cathode	Al	100
Performance Metrics		
Driving Voltage @ 20 mA/cm ²	< 4 V	
Current Efficiency @ 20 mA/cm ²	5.4 cd/A	
Power Efficiency @ 20 mA/cm ²	5.3 lm/W	
CIE Coordinates (x, y)	(0.66, 0.34)	
Half-Luminance Lifetime @ 80 mA/cm ²	223 hours	[3] [4]

Experimental Protocols

Protocol 1: Synthesis of Tetraphenyldibenzoperiflanthene (DBP)

A detailed, step-by-step experimental protocol for the synthesis of **tetraphenyldibenzoperiflanthene** is not readily available in the public domain, as it is often a proprietary process. However, the synthesis of large polycyclic aromatic hydrocarbons like DBP generally involves multi-step organic reactions. These can include Diels-Alder reactions to construct the polycyclic core, followed by cyclodehydrogenation (such as the Scholl reaction) to achieve the final planar, aromatic system. Researchers interested in synthesizing DBP are advised to consult specialized literature on the synthesis of polycyclic aromatic hydrocarbons.

Protocol 2: Fabrication of a DBP-based OLED Device

This protocol outlines the fabrication of a red OLED using DBP as a dopant in a rubrene host matrix via thermal evaporation.

- Substrate Preparation:**
 - Begin with pre-patterned Indium Tin Oxide (ITO) coated glass substrates.
 - Clean the substrates sequentially in an ultrasonic bath with detergent, deionized water, acetone, and isopropanol, each for 15 minutes.
 - Dry the substrates with a stream of high-purity nitrogen gas.
 - Immediately transfer the cleaned substrates to a UV-ozone cleaner for 10 minutes to remove organic residues and improve the ITO work function.
- Organic Layer Deposition:**
 - Transfer the substrates into a high-vacuum thermal evaporation system (base pressure $< 10^{-6}$ Torr).
 - Deposit the following layers sequentially without breaking the vacuum:
 - Hole Transport Layer (HTL):** Deposit N,N'-di(naphthalen-1-yl)-N,N'-diphenyl-benzidine (NPB) at a rate of 1-2 Å/s to a thickness of 60 nm.
 - Emitting Layer (EML):** Co-evaporate rubrene (host) and DBP (dopant). A typical doping concentration is 1-5 wt% of DBP. The deposition rate of the host should be maintained at 1-2 Å/s, while the dopant rate is adjusted to achieve the desired concentration. The total thickness of the EML should be approximately 30 nm.
 - Electron Transport Layer (ETL):** Deposit 9,10-bis[4-(6-methylbenzothiazol-2-yl)phenyl]anthracene (DBzA) at a rate of 1-2 Å/s to a thickness of 30 nm.
- Cathode Deposition:**
 - Following the organic layer deposition, deposit the cathode layers through a shadow mask to define the active area.
 - Electron Injection Layer (EIL):** Deposit Lithium Fluoride (LiF) at a rate of 0.1-0.2 Å/s to a thickness of 1 nm.
 - Cathode:** Deposit Aluminum (Al) at a rate of 5-10 Å/s to a thickness of 100 nm.
- Encapsulation:**
 - Transfer the completed devices to a nitrogen-filled glovebox without exposure to air or moisture.
 - Apply a UV-curable epoxy around the active area of the device.
 - Place a clean glass coverslip over the epoxy and cure under a UV lamp to form a hermetic seal.

Protocol 3: Characterization of the OLED Device

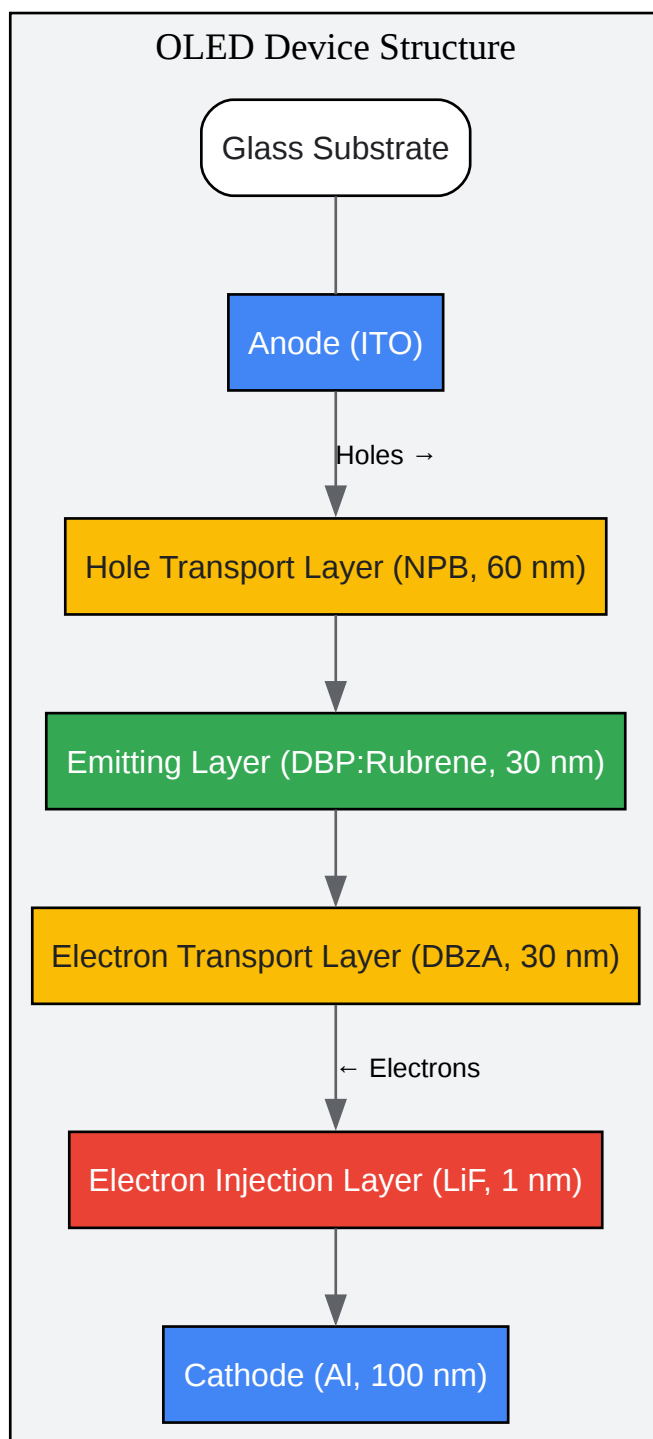
- Electrical and Optical Characterization:**
 - Use a source measure unit (SMU) to apply a voltage across the device and measure the current.
 - Simultaneously, measure the light output using a calibrated photodiode or a spectroradiometer.
 - From these measurements, determine

the current density-voltage-luminance (J-V-L) characteristics. d. Calculate the current efficiency (cd/A), power efficiency (lm/W), and external quantum efficiency (EQE, %).

2. Spectral Analysis: a. Measure the electroluminescence (EL) spectrum of the device at a constant driving current using a spectroradiometer. b. From the EL spectrum, determine the peak emission wavelength and the Commission Internationale de l'Éclairage (CIE) 1931 color coordinates.

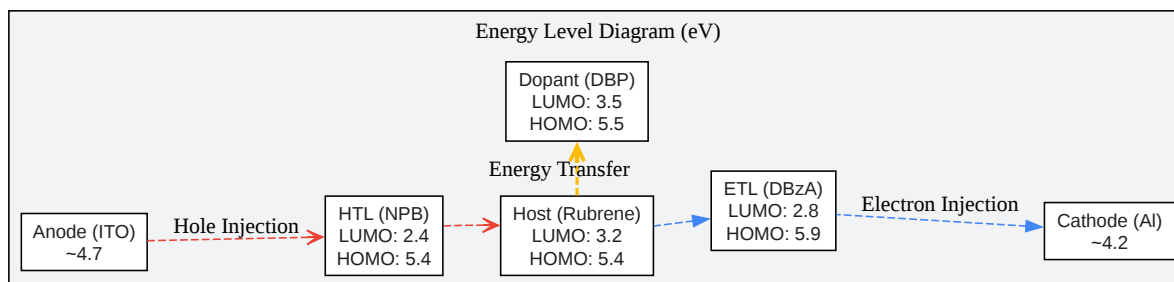
3. Lifetime Measurement: a. Operate the device at a constant DC current density (e.g., 80 mA/cm²). b. Monitor the luminance of the device over time. c. The lifetime is typically defined as the time it takes for the initial luminance to decrease by 50% (T₅₀).

Mandatory Visualizations



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Caption: A schematic representation of the multi-layer structure of a DBP-based red OLED.



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Caption: Energy level diagram illustrating the charge injection and transport pathways in a DBP-doped rubrene OLED.

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